

# Preventing the recrystallization of undecylenoyl glycine in cream formulations

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## Compound of Interest

Compound Name: Undecylenoyl glycine

Cat. No.: B1589814

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## Technical Support Center: Undecylenoyl Glycine Cream Formulations

Welcome to the Technical Support Center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address the challenges of preventing the recrystallization of **undecylenoyl glycine** in cream formulations.

## Troubleshooting Guide: Preventing Recrystallization of Undecylenoyl Glycine

This guide is designed to help you identify and resolve common issues related to the recrystallization of **undecylenoyl glycine** in your cream formulations.

Issue 1: Crystals forming in the cream during storage.

- Possible Cause 1: Suboptimal pH of the aqueous phase.
  - Explanation: **Undecylenoyl glycine** is an acidic molecule with pH-dependent solubility. Its solubility in water is significantly higher at a pH above 7.0.<sup>[1][2]</sup> If the pH of the aqueous phase during formulation is too low, the **undecylenoyl glycine** may not fully dissolve, leading to recrystallization upon cooling or over time.

- Solution:
  - Ensure the pH of the water phase is adjusted to >7.0 before and during the addition of **undecylenoyl glycine**.[\[1\]](#)[\[2\]](#)
  - Use a suitable alkalizing agent (e.g., sodium hydroxide, triethanolamine) to adjust the pH.
  - Monitor the pH of the final cream formulation to ensure it remains in a range where **undecylenoyl glycine** is soluble.
- Possible Cause 2: Insufficient temperature during dissolution.
  - Explanation: Heat is required to dissolve **undecylenoyl glycine** in an aqueous phase, even at an alkaline pH.[\[1\]](#)[\[2\]](#) Insufficient heating can lead to incomplete dissolution and subsequent recrystallization.
  - Solution:
    - Heat the aqueous phase to 60-90°C before adding **undecylenoyl glycine**.[\[1\]](#)[\[2\]](#)
    - Maintain this temperature while stirring until the **undecylenoyl glycine** is fully dissolved and the solution is clear.
- Possible Cause 3: Inadequate solvent system.
  - Explanation: The overall solvent system of the cream may not be sufficient to maintain the solubility of **undecylenoyl glycine**, especially at higher concentrations.
  - Solution:
    - Incorporate a co-solvent known to dissolve **undecylenoyl glycine**, such as propylene glycol or other glycols, into the formulation.[\[3\]](#)
    - Experiment with different concentrations of the co-solvent to determine the optimal level for your desired **undecylenoyl glycine** concentration.
- Possible Cause 4: Supersaturation of the formulation.

- Explanation: The concentration of **undecylenoyl glycine** may exceed its saturation point in the cream formulation, leading to crystallization.
- Solution:
  - Reduce the concentration of **undecylenoyl glycine** in the formulation.
  - Incorporate a crystallization inhibitor, such as polyvinylpyrrolidone (PVP), into the formulation.<sup>[4][5][6][7]</sup> PVP can help maintain a supersaturated state without crystallization.
  - Start with a low concentration of PVP (e.g., 0.5-2.0% w/w) and optimize based on stability studies.

Issue 2: "Oiling out" or formation of liquid droplets instead of crystals.

- Explanation: This phenomenon, known as "oiling out," can occur when the compound separates from the solution as a liquid rather than a solid. This can happen if the cooling rate is too rapid or if there are high concentrations of impurities. The oily droplets can eventually solidify into an amorphous or crystalline form.
- Solution:
  - Ensure a slow and controlled cooling rate during the formulation process.
  - If "oiling out" is observed, reheat the formulation to dissolve the liquid droplets, potentially with the addition of a small amount of extra solvent, and then cool it down more slowly.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended pH for incorporating **undecylenoyl glycine** into a cream?

A1: It is recommended to adjust the pH of the aqueous phase to above 7.0 to ensure the complete dissolution of **undecylenoyl glycine**.<sup>[1][2]</sup> The final pH of the cream should also be controlled to maintain its stability.

Q2: What is the optimal temperature for dissolving **undecylenoyl glycine**?

A2: The aqueous phase should be heated to a temperature between 60°C and 90°C to facilitate the dissolution of **undecylenoyl glycine**.<sup>[1][2]</sup>

Q3: Can I add **undecylenoyl glycine** directly to the oil phase of my cream?

A3: While **undecylenoyl glycine** has a lipophilic component, its solubility is primarily pH-dependent in aqueous systems. The recommended method is to dissolve it in the heated, alkaline aqueous phase.

Q4: What are the best co-solvents to use to prevent recrystallization?

A4: Glycols such as propylene glycol are known to be good solvents for **undecylenoyl glycine** and can be used as co-solvents in cream formulations to enhance its solubility.<sup>[3]</sup>

Q5: How can I detect the presence of crystals in my cream formulation?

A5:

- Visual Inspection: The simplest method is to visually inspect the cream for any graininess or solid particles.
- Microscopy: Optical microscopy, particularly with polarized light, is a highly effective method for visualizing crystals within an emulsion.<sup>[8][9][10]</sup>
- X-Ray Diffraction (XRD): XRD can be used to confirm the crystalline nature of any solid particles present in the formulation.

Q6: Are there any regulatory considerations for using **undecylenoyl glycine** in cosmetics?

A6: **Undecylenoyl glycine** is considered safe for use in cosmetics at current practices and concentrations when formulated to be non-irritating.<sup>[11]</sup> It is important to be aware of its potential to cause serious eye damage in its raw form.<sup>[11]</sup> Always consult the latest regional regulations for specific use levels and applications.

## Data Presentation

Table 1: Solubility of **Undecylenoyl Glycine** at Different pH Values

pH	Recommended Concentration (%)
5.0	0.5 - 1.0
6.0	1.0 - 2.0
7.0	Up to 2.0

Data sourced from supplier technical information.[\[1\]](#)

Table 2: Solubility of **Undecylenoyl Glycine** in Various Solvents

Solvent	Solubility	Reference
Water (pH > 7.0, with heat)	Soluble	<a href="#">[1]</a> <a href="#">[2]</a>
Ethanol	Soluble	<a href="#">[1]</a>
Ethylene Glycol	Soluble	<a href="#">[1]</a>
Propylene Glycol	Soluble	<a href="#">[3]</a>

## Experimental Protocols

Protocol 1: General Method for Preparing a Stable **Undecylenoyl Glycine** Cream (O/W Emulsion)

Objective: To provide a baseline procedure for formulating a cream with **undecylenoyl glycine** that minimizes the risk of recrystallization.

Materials:

- **Undecylenoyl Glycine**
- Deionized Water
- Co-solvent (e.g., Propylene Glycol)
- Alkalizing Agent (e.g., 10% NaOH solution)

- Oil Phase Ingredients (e.g., emollients, fatty alcohols, waxes)
- Emulsifier(s)
- Preservative
- Polymer (optional, e.g., PVP)

#### Procedure:

- Water Phase Preparation: a. In a suitable vessel, combine deionized water and the co-solvent (e.g., propylene glycol). b. Begin heating the mixture to 70-75°C while stirring. c. Once heated, adjust the pH of the water phase to >7.5 with the alkalizing agent. d. Slowly add the **undecylenoyl glycine** to the heated, alkaline water phase with continuous stirring until it is completely dissolved and the solution is clear. e. If using a water-soluble polymer like PVP, add it to the water phase and stir until dissolved.
- Oil Phase Preparation: a. In a separate vessel, combine all oil-soluble ingredients (emollients, fatty alcohols, waxes) and the emulsifier(s). b. Heat the oil phase to 70-75°C with stirring until all components are melted and the mixture is homogeneous.
- Emulsification: a. Slowly add the hot oil phase to the hot water phase with continuous high-shear homogenization. b. Homogenize for a sufficient time to form a uniform emulsion.
- Cooling and Final Additions: a. Begin cooling the emulsion with gentle, continuous stirring. b. When the temperature is below 40°C, add any temperature-sensitive ingredients, such as preservatives and fragrance. c. Continue stirring until the cream is smooth and has reached room temperature. d. Check and record the final pH of the cream.

#### Protocol 2: Microscopic Analysis for Crystal Detection

Objective: To visually assess the presence of **undecylenoyl glycine** crystals in a cream formulation.

#### Equipment:

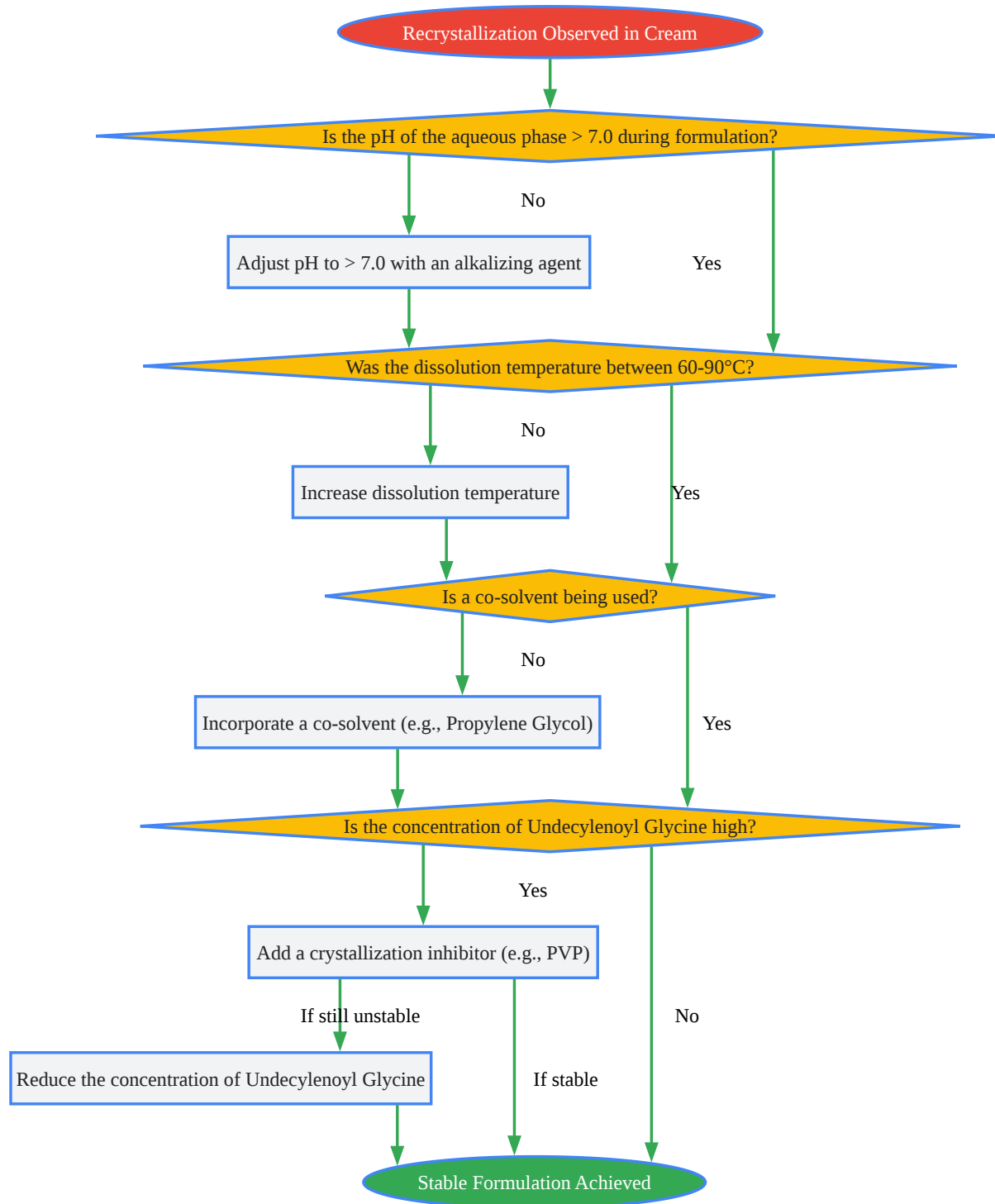
- Optical Microscope with a polarizing filter

- Microscope slides and coverslips
- Spatula

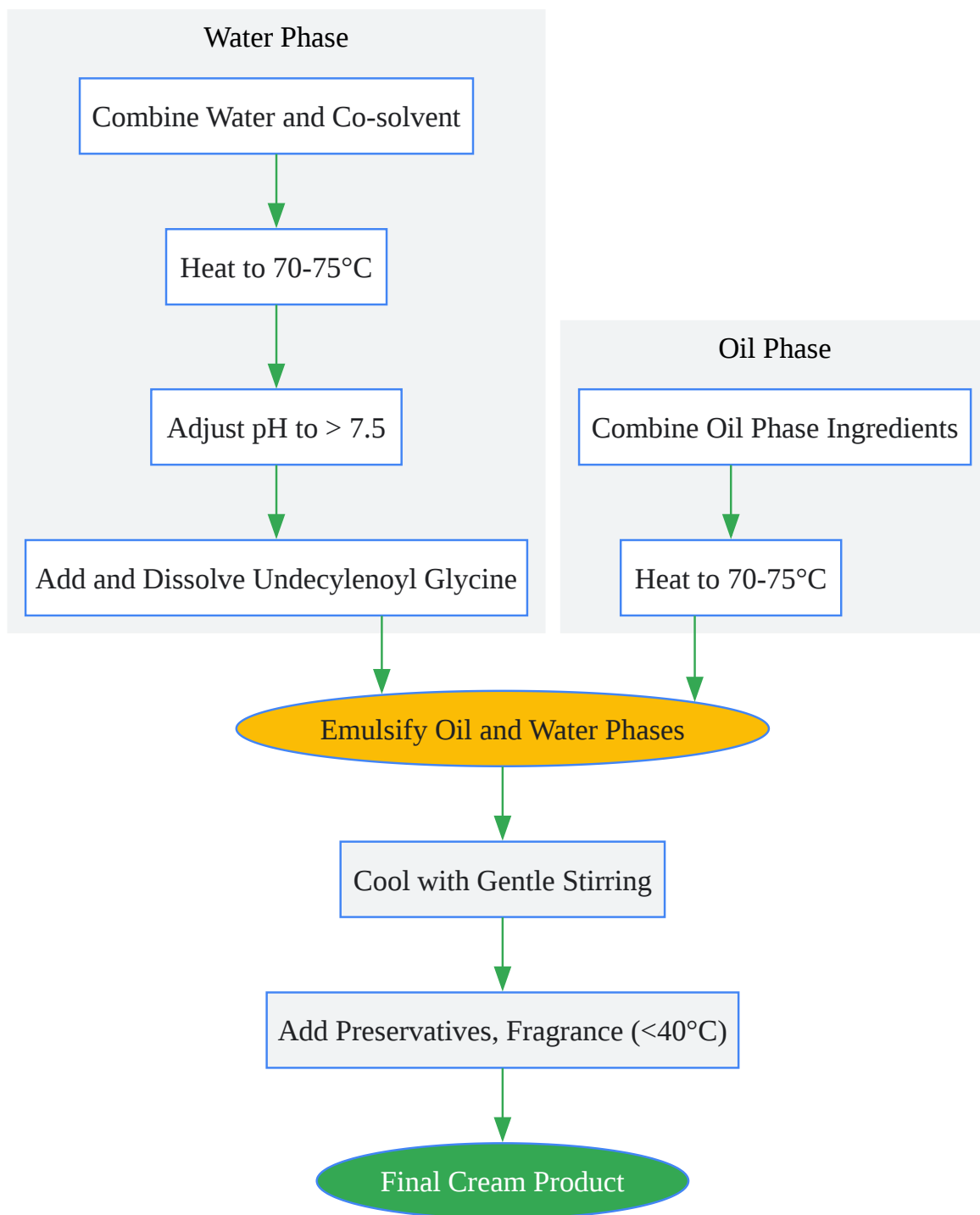
Procedure:

- Place a small, representative sample of the cream on a clean microscope slide.
- Gently place a coverslip over the sample, applying light pressure to create a thin, even layer. Avoid creating air bubbles.
- Examine the slide under the microscope using both normal and polarized light.
- Crystals of **undecylenoyl glycine** will appear as distinct, often needle-shaped or rod-shaped, birefringent structures under polarized light.
- Record images of any observed crystals and note their size, shape, and distribution.
- Repeat the analysis at different time points during stability testing to monitor for crystal growth.

## Mandatory Visualizations







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